

Technical Support Guide: Solubility Optimization for N-Pentylpyrazine-2-carboxamide

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Compound of Interest

Compound Name: *N*-pentylpyrazine-2-carboxamide

Cat. No.: B11122638

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Executive Summary & Molecule Profile

User Issue: You are experiencing precipitation or failure to dissolve **N-pentylpyrazine-2-carboxamide** (NPPC) in aqueous buffers (PBS, media) at concentrations required for biological assays (typically 10–100 μ M).

Technical Diagnosis: NPPC is an amphiphilic molecule with a distinct "solubility conflict." While the pyrazine-2-carboxamide core is somewhat polar and capable of hydrogen bonding, the N-pentyl substitution (

) significantly increases the lipophilicity (LogP) of the molecule. The crystal lattice energy is stabilized by intermolecular hydrogen bonding (amide-amide interactions) and hydrophobic packing of the pentyl chains, rendering it sparingly soluble in pure water.

Physicochemical Profile:

Property	Value / Characteristic	Implication for Solubility
Core Structure	Pyrazine ring + Carboxamide	Weakly polar; H-bond acceptor/donor.

| Tail Structure |

-Pentyl chain (Alkyl) | Hydrophobic driver. Increases LogP by ~2.5 units vs. pyrazinamide. | | LogP (Octanol/Water) | ~1.5 – 2.0 (Estimated) | Moderate lipophilicity; requires organic cosolvents or carriers. | | pKa (Pyrazine N) | ~0.6 – 1.0 | Extremely weak base. pH adjustment (acidification) is ineffective above pH 2. | | Water Solubility | < 0.1 mg/mL (Predicted) | Classified as "Insoluble" to "Sparingly Soluble" in aqueous media. |

Troubleshooting & Optimization Guide

Phase 1: Solvent Selection & Stock Preparation

Q: Why won't this dissolve in water even with sonication? A: Sonication breaks particle agglomerates but does not change thermodynamic solubility. The hydrophobic effect of the pentyl chain drives the molecules to aggregate rather than solvate in water. You must use an organic primary solvent.

Recommended Solvent System:

- Primary Solvent (Stock): DMSO (Dimethyl sulfoxide) is the gold standard. NPPC is highly soluble in DMSO due to its high dielectric constant and ability to disrupt amide-amide hydrogen bonds.
- Secondary Option: Ethanol (absolute). Good solubility, but more prone to evaporation and precipitation upon aqueous dilution than DMSO.

Protocol: Preparation of 10 mM Stock Solution

- Weigh accurately 1.93 mg of NPPC (MW ≈ 193.25 g/mol).
- Add 1.0 mL of sterile, anhydrous DMSO.
- Vortex vigorously for 30 seconds.
- Verification: Solution should be completely clear and colorless to pale yellow. If particles persist, sonicate at 40°C for 5 minutes.

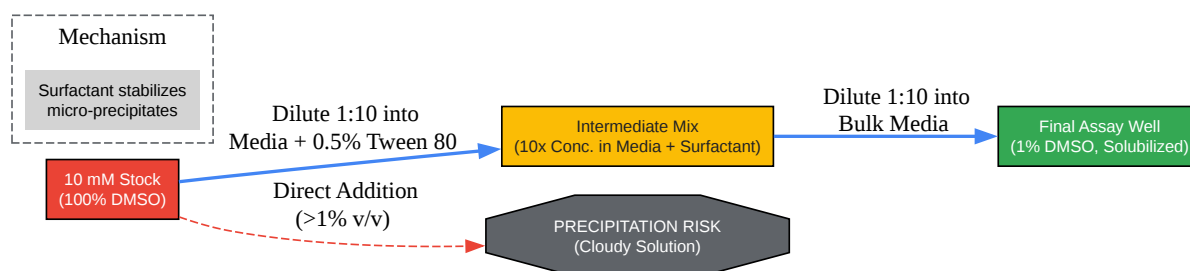
Phase 2: Aqueous Dilution (The "Crashing Out" Problem)

Q: My stock is clear, but it precipitates immediately when I add it to the cell culture media.

Why? A: This is the "solvent shift" effect. Rapidly changing the environment from lipophilic (DMSO) to hydrophilic (water) forces the hydrophobic pentyl tails to aggregate, causing precipitation.

Corrective Protocol: The "Step-Down" Dilution Method Do not add the stock directly to the bulk media. Use an intermediate dilution step or a surfactant.

Workflow Visualization (DOT Diagram):



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Caption: Step-wise dilution strategy to prevent kinetic precipitation of lipophilic amides.

Phase 3: Advanced Formulation (Surfactants & Cyclodextrins)

Q: I cannot use DMSO concentrations >0.1% due to cell toxicity. How do I maintain solubility?

A: You must encapsulate the hydrophobic pentyl tail. Simple cosolvency is insufficient at very low DMSO ratios. Use Cyclodextrins or Non-ionic Surfactants.

Option A: Hydroxypropyl- β -Cyclodextrin (HP- β -CD)

Cyclodextrins form a "host-guest" complex. The pentyl chain inserts into the hydrophobic cavity of the cyclodextrin, while the hydrophilic exterior keeps the complex soluble in water.

- Protocol:
 - Prepare a 20% (w/v) HP- β -CD solution in water or PBS. Filter sterilize (0.22 μ m).
 - Dissolve NPPC in a minimal volume of DMSO (e.g., 50 μ L).
 - Add the DMSO concentrate dropwise to 950 μ L of the HP- β -CD solution while vortexing.
 - Shake at room temperature for 30 minutes to allow equilibrium complexation.
 - Dilute this complex into your assay media.

Option B: Tween 80 (Polysorbate 80)

Suitable for antimycobacterial assays where Tween 80 is often already present.

- Protocol:
 - Add Tween 80 to your stock DMSO solution to reach a ratio of 1:1 (DMSO:Tween).
 - Add this mixture to warm media (37°C). The Tween prevents crystal nucleation.

Phase 4: pH and Salt Screening (What NOT to do)

Q: Can I use HCl to protonate the nitrogen and make a salt? A: No.

- Reasoning: The pyrazine nitrogens are very weakly basic (pK_a ~0.6). To protonate them, you would need a pH < 1.0. This is incompatible with biological assays.
- The amide nitrogen is non-basic due to resonance with the carbonyl group.
- Conclusion: Do not waste time on salt screening or pH adjustment buffers (pH 4–8); they will have zero effect on solubility.

Summary of Physicochemical Properties

Parameter	Data Point	Reference
Solubility (Water)	Insoluble	[1]
Solubility (DMSO)	Soluble (>10 mg/mL)	[1]
Solubility (Ethanol)	Soluble	[1]
LogP	~1.56 (Pentyl derivative)	[2]
pKa	~0.65 (Pyrazine core)	[3]
Primary Application	Antimycobacterial (TB), Photosynthesis Inhibition	[2][4]

References

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